

Proper Disposal of 4'-Hydroxyacetophenone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Hydroxyacetophenone

Cat. No.: B195518

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The following guide provides essential safety and logistical information for the proper disposal of **4'-Hydroxyacetophenone** (CAS No. 99-93-4), ensuring compliance with safety regulations and environmental protection. This document is intended for researchers, scientists, and drug development professionals who handle this chemical.

Essential Safety and Hazard Information

4'-Hydroxyacetophenone is a compound that requires careful handling due to its potential health and environmental effects. It is classified as causing serious eye irritation and being harmful to aquatic life with long-lasting effects.^{[1][2]} Accidental ingestion may also be harmful.^{[3][4]}

Identifier	Value
Chemical Name	4'-Hydroxyacetophenone
CAS Number	99-93-4 ^{[1][2][5][6]}
Molecular Formula	C ₈ H ₈ O ₂ ^[1]
Hazard Statements	H319: Causes serious eye irritation. ^{[1][2][5][6]} H412: Harmful to aquatic life with long lasting effects. ^{[1][2][5][6]} H302: Harmful if swallowed. ^[3]
Signal Word	Warning ^{[1][2][6]}

Pre-Disposal Handling and Storage

Proper handling and storage are critical to minimize waste and prevent accidental release.

- Handling: Always handle **4'-Hydroxyacetophenone** in a well-ventilated area.[\[4\]](#)[\[6\]](#)[\[7\]](#) Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.[\[1\]](#)[\[6\]](#)[\[8\]](#) Avoid the formation of dust and aerosols.
[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Storage: Store the chemical in a cool, dry, and well-ventilated place.[\[1\]](#)[\[6\]](#)[\[7\]](#) Keep the container tightly closed, as the substance is hygroscopic.[\[1\]](#)[\[7\]](#) Store away from incompatible materials such as strong bases, acids, acid anhydrides, acid chlorides, and oxidizing agents.
[\[7\]](#)[\[9\]](#)

General Laboratory Waste Management

All chemical waste must be managed in accordance with federal, state, and local regulations.

[\[3\]](#)[\[4\]](#) In a laboratory setting, this involves accumulating waste in designated Satellite Accumulation Areas (SAAs).[\[10\]](#)[\[11\]](#)

Waste Parameter	Guideline	Regulatory Context
Maximum Hazardous Waste Volume	55 gallons	Per Satellite Accumulation Area (SAA) [10] [11]
Maximum Acutely Toxic Waste (P-List)	1 quart (liquid) or 1 kg (solid)	Per Satellite Accumulation Area (SAA) [11]
Container Labeling	Must be labeled "Hazardous Waste" with the full chemical name.	Required from the moment waste is first added. [12]
Container Condition	Must be compatible with the chemical and kept closed at all times. [1] [10] [11] [12]	Prevents spills and evaporation.

Step-by-Step Disposal Protocol

Disposal procedures must prevent the chemical from entering drains, soil, or waterways.[1][2][7]

Protocol for Unused or Surplus **4'-Hydroxyacetophenone**:

- Do Not Discard as Normal Trash: This chemical is considered hazardous waste.
- Consult Waste Disposal Service: Offer surplus and non-recyclable solutions to a licensed professional waste disposal company.[1][8]
- Incineration: A recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1][8]
- Landfill: Alternatively, the material may be buried in a landfill specifically licensed to accept chemical and pharmaceutical wastes.[4]

Protocol for Spills and Contaminated Materials:

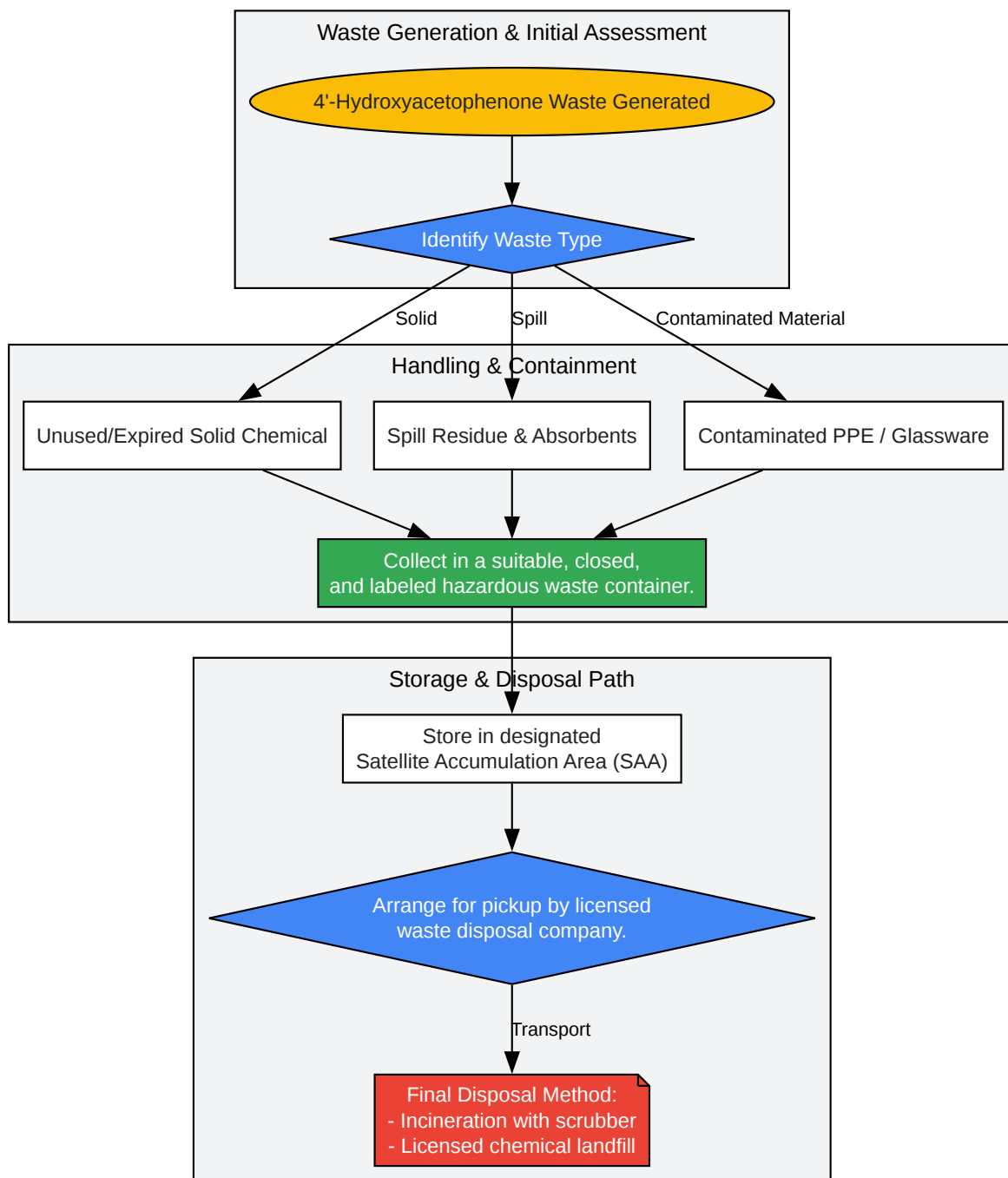
- Ensure Safety: Evacuate non-essential personnel and ensure adequate ventilation. Remove all sources of ignition.[3][6]
- Wear Full PPE: Use personal protective equipment as described in Section 2.
- Containment: Prevent the spill from spreading or entering drains.[1][2][7]
- Clean-up:
 - For small spills, carefully sweep up the solid material, avoiding dust creation, and place it into a suitable, closed, and clearly labeled container for disposal.[1][2][5][7]
 - Absorb liquid spills with an inert material and place it in the disposal container.[3]
- Disposal: The collected waste and any contaminated cleaning materials should be disposed of as hazardous waste through a licensed disposal company.[3][6]

Protocol for Contaminated Containers:

- Do Not Reuse: Empty containers may retain product residue and should not be reused.^{[3][4]}
- Decontaminate (if possible): If containers can be thoroughly cleaned, follow institutional guidelines.
- Disposal: Treat empty, uncleaned containers as unused product. Where possible, puncture the container to prevent reuse and dispose of it through an authorized waste management service.^[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **4'-Hydroxyacetophenone**.



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Caption: Disposal workflow for **4'-Hydroxyacetophenone**.

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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. download.basf.com [download.basf.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. download.basf.com [download.basf.com]
- 6. echemi.com [echemi.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 9. fishersci.com [fishersci.com]
- 10. odu.edu [odu.edu]
- 11. ehrs.upenn.edu [ehrs.upenn.edu]
- 12. uno.edu [uno.edu]
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